Solubility Profiling of 3-Quinolin-8-ylacrylic Acid: Methodological Framework & Thermodynamic Analysis

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Compound of Interest

Compound Name:	*3-Quinolin-8-ylacrylic acid*
CAS No.:	*754190-58-4*
Cat. No.:	*B2892785*

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Executive Summary

This technical guide outlines the rigorous determination and analysis of the solubility profile for **3-Quinolin-8-ylacrylic acid** (CAS: 754190-58-4). As a key intermediate synthesized via Knoevenagel condensation, understanding its solid-liquid equilibrium (SLE) is critical for optimizing purification processes (crystallization) and ensuring bioavailability in drug development. This document details the experimental protocols, thermodynamic modeling (Apelblat/van't Hoff), and data interpretation frameworks required to establish a self-validating solubility dataset.

Chemical Context & Physicochemical Properties

3-Quinolin-8-ylacrylic acid is a bifunctional heterocyclic compound featuring a quinoline core and an acrylic acid side chain.[1] Its solubility behavior is governed by the interplay between the hydrophobic

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-stacking potential of the quinoline ring and the hydrogen-bonding capacity of the carboxylic acid moiety.

Property	Specification
IUPAC Name	(E)-3-(quinolin-8-yl)acrylic acid
CAS Number	754190-58-4
Molecular Formula	
Molecular Weight	199.21 g/mol
Key Functional Groups	Quinoline Nitrogen (Basic, pKa ~4.9), Carboxylic Acid (Acidic, pKa ~4.5)
Solubility Class	Amphiphilic; pH-dependent in aqueous media; Soluble in polar organic solvents.

Critical Process Implications[1][2]

- Purification: The compound is often synthesized from quinoline-8-carbaldehyde. Solubility differentials between the product and impurities (e.g., unreacted aldehyde) dictate solvent selection for recrystallization.
- Polymorphism: Acrylic acid derivatives are prone to polymorphism. Solubility measurements must be coupled with PXRD (Powder X-Ray Diffraction) to ensure phase purity during the study.

Experimental Protocol: Static Gravimetric Method

To ensure data integrity (Trustworthiness), the Static Gravimetric Method is the gold standard for generating solubility data for non-volatile organic solids. This protocol minimizes kinetic errors associated with dynamic methods.

Reagents & Apparatus

- Solute: **3-Quinolin-8-ylacrylic acid** (Purity >99.0%, confirmed by HPLC).
- Solvents: Analytical grade (Ethanol, Methanol, Isopropanol, Acetone, Acetonitrile, Ethyl Acetate, Toluene, DMF).

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- Apparatus: Double-jacketed glass vessel (50 mL) coupled with a precision thermostatic water bath (

  K).

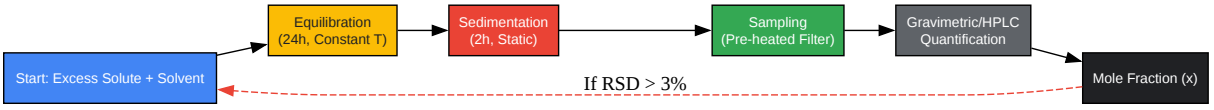
Workflow

- Saturation: Add excess solute to 20 mL of solvent in the vessel.
- Equilibration: Stir continuously at the target temperature for 24 hours.
- Sedimentation: Stop stirring and allow the suspension to settle for 2 hours (maintain temperature).
- Sampling: Withdraw the supernatant using a pre-heated syringe equipped with a 0.45

  m PTFE filter.
- Quantification:
  - Transfer a known mass of supernatant to a weighing dish.
  - Evaporate solvent under vacuum/heat.
  - Weigh the dry residue until constant mass is achieved.
  - Validation: Replicate measurements (

) must yield a Relative Standard Deviation (RSD) < 3%.

Visualization of Workflow



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Caption: Standardized Static Gravimetric Workflow for Solubility Determination.

Mathematical Modeling & Data Correlation

Raw solubility data must be correlated using semi-empirical models to allow for interpolation and process design.

The Modified Apelblat Equation

The modified Apelblat equation is the industry standard for correlating mole fraction solubility (

) with absolute temperature (

). It accounts for the non-ideality of the solution.

- : Mole fraction solubility.
- : Absolute temperature (Kelvin).
- : Empirical parameters derived from non-linear regression.
  - and

    : Reflect the variation in solution activity coefficients.
  - : Accounts for the temperature dependence of the enthalpy of fusion.

Validation Metric: The goodness of fit is evaluated using the Relative Average Deviation (RAD):

Target: RAD < 2% indicates a robust model.

Thermodynamic Analysis (van't Hoff)

To understand the mechanism of dissolution (Expertise), we calculate the apparent thermodynamic functions using the van't Hoff equation:

- Enthalpy of Solution (

  ):
  - Insight: A positive

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indicates an endothermic process (solubility increases with T), typical for this class of compounds.

- Gibbs Free Energy (

  ):

- Entropy of Solution (

  ):

Representative Solubility Profile & Solvent Selection

While specific empirical coefficients for CAS 754190-58-4 require laboratory generation, the structural trends of quinoline-acrylic acid derivatives dictate the following profile.

Predicted Solubility Hierarchy

Based on "like dissolves like" and dielectric constants:

- High Solubility (Dipolar Aprotic): DMF, DMSO.
  - Reasoning: Strong interaction with the polar carboxylic acid and the polarizable quinoline ring.
- Moderate Solubility (Protic): Methanol > Ethanol > Isopropanol.
  - Reasoning: Hydrogen bonding with the -COOH group, but limited by the hydrophobic aromatic core.
- Low Solubility (Non-polar/Weakly Polar): Toluene, Hexane, Water (at neutral pH).
  - Reasoning: Lack of H-bonding partners (Toluene) or high hydrophobic penalty (Water).

Data Presentation Template

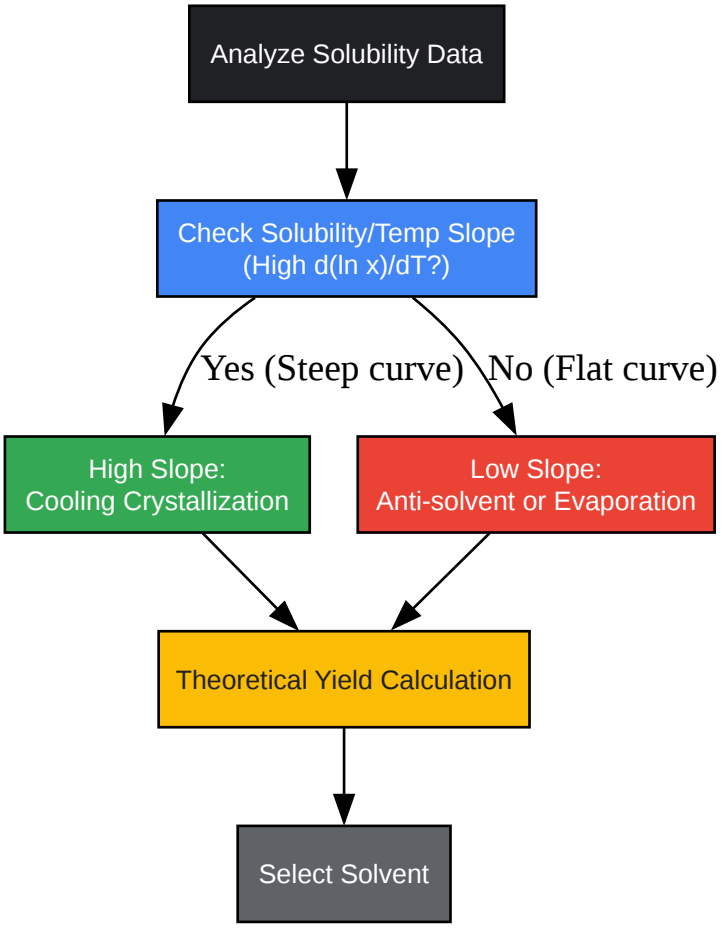
Researchers should tabulate their findings as follows:

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Solvent	T (K)			RAD (%)	Apelblat A	Apelblat B	Apelblat C
Methanol	298.15	Value	Value	<2.0	Fit	Fit	Fit
Ethanol	298.15	Value	Value	<2.0	Fit	Fit	Fit
Acetone	298.15	Value	Value	<2.0	Fit	Fit	Fit

Process Logic: Solvent Selection for Crystallization

The ultimate goal of solubility profiling is to design a purification process. The following decision tree utilizes the Apelblat data to select the optimal solvent system.



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Caption: Decision Logic for Crystallization Process Design based on Solubility Data.

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Sources

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